

# Essential Safety and Operational Guide for 2,5-Dimethyl-1,5-hexadiene

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## Compound of Interest

Compound Name: 2,5-Dimethyl-1,5-hexadiene

Cat. No.: B165583

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This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **2,5-Dimethyl-1,5-hexadiene**. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

Property	Value
CAS Number	627-58-7
Molecular Formula	C <sub>8</sub> H <sub>14</sub>
Molecular Weight	110.20 g/mol
Synonyms	Bimethallyl, 2,5-Dimethylhexa-1,5-diene

## Hazard Summary

**2,5-Dimethyl-1,5-hexadiene** is a highly flammable liquid and vapor that can cause skin and serious eye irritation.<sup>[1][2]</sup> It also poses an aspiration hazard and may be fatal if swallowed and enters the airways.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **2,5-Dimethyl-1,5-hexadiene**. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical worker's goggles should be worn. Do not wear contact lenses.
Skin Protection	Rubber, neoprene, or nitrile gloves are recommended. An eyewash station and emergency shower should be readily available.
Respiratory Protection	If exposure may exceed established limits, a NIOSH-approved organic vapor respirator is recommended.

#### Quantitative Exposure Limits:

At present, specific Occupational Exposure Limits (OELs) such as Permissible Exposure Limit (PEL), Threshold Limit Value (TLV), or Recommended Exposure Limit (REL) have not been established for **2,5-Dimethyl-1,5-hexadiene**.

#### Glove Compatibility and Breakthrough Times:

Specific breakthrough time data for **2,5-Dimethyl-1,5-hexadiene** with various glove materials is not readily available. It is recommended to use gloves made of rubber, neoprene, or nitrile for protection against this chemical. Always inspect gloves for any signs of degradation before and during use, and change them immediately if contamination is suspected.

## Operational and Disposal Plans

#### Handling and Storage:

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation is recommended.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as it is a highly flammable liquid.[\[1\]](#)

- Storage: Store in a cool, dark, and well-ventilated place in a tightly closed container.<sup>[1]</sup> Store away from oxidizing agents.<sup>[1]</sup>

#### Spill and Leak Procedures:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Collection: Collect the absorbed material into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

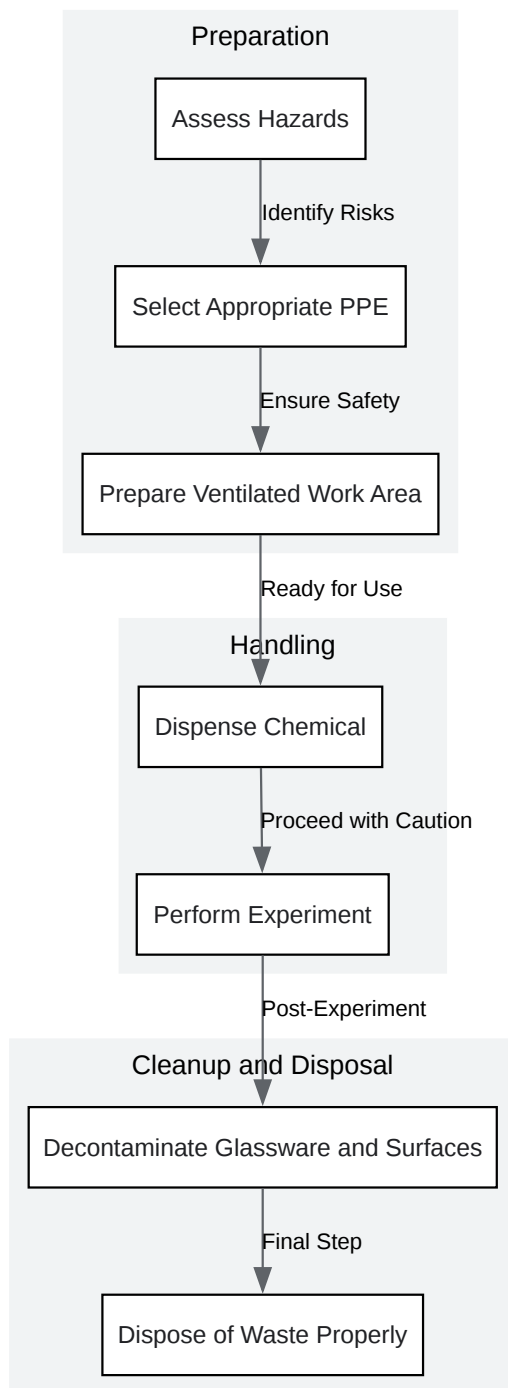
#### Disposal Plan:

Dispose of waste material in accordance with local, regional, and national regulations.<sup>[1]</sup> Do not dispose of the chemical into drains or the environment.

## Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,5-Dimethyl-1,5-hexadiene**.

## Safe Handling Workflow for 2,5-Dimethyl-1,5-hexadiene

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **2,5-Dimethyl-1,5-hexadiene**.

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## References

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- 2. 2,5-Dimethyl-1,5-hexadiene | C<sub>8</sub>H<sub>14</sub> | CID 12322 - PubChem [pubchem.ncbi.nlm.nih.gov]
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